

Protocol for synthesizing Yuexiandajisu E in the lab

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Compound of Interest

Compound Name: Yuexiandajisu E

Cat. No.: B1493594

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Application Notes: Yuexiandajisu E

Introduction

Yuexiandajisu E is a naturally occurring diterpenoid compound that has been isolated from the roots of the plant *Euphorbia ebracteolata*. It belongs to the rosane class of diterpenoids, a group of chemical compounds characterized by a specific tetracyclic carbon skeleton. The chemical structure of **Yuexiandajisu E** has been elucidated and confirmed through spectroscopic methods and single-crystal X-ray diffraction. Its molecular formula is $C_{20}H_{30}O_5$, and it has a molecular weight of 350.4 g/mol .

It is important to note that, based on a thorough review of publicly available scientific literature, a detailed protocol for the total laboratory synthesis of **Yuexiandajisu E** has not been published. Current research has focused on its isolation from natural sources, structural determination, and the evaluation of its biological properties.

Data Presentation

The following tables summarize the key physicochemical and biological data for **Yuexiandajisu E** and related compounds isolated from *Euphorbia ebracteolata*.

Table 1: Physicochemical Properties of **Yuexiandajisu E**

Property	Value
Molecular Formula	C ₂₀ H ₃₀ O ₅
Molecular Weight	350.4 g/mol
Compound Type	Diterpenoid (Rosane)
Source	Roots of Euphorbia ebracteolata
Physical Description	Powder
Solvents	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Table 2: Reported Cytotoxic Activity of Related Diterpenoids from Euphorbia ebracteolata

Compound	Cell Line	IC ₅₀ (μM)
Yuexiandajisu D	HCT-8	2.66
Yuexiandajisu D	Bel-7402	3.76
Yuexiandajisu D	ANA-1	0.288
Jolkinolide B	ANA-1	0.0446
Jolkinolide B	B 16	0.0448
Jolkinolide B	Jurkat	0.0647
ent-11α-hydroxyabieta-8(14),13(15)-dien-16,12α-olide	ANA-1	0.00712
ent-11α-hydroxyabieta-8(14),13(15)-dien-16,12α-olide	Jurkat	0.0179

Experimental Protocols

As no laboratory synthesis protocol for **Yuexiandajisu E** is available, this section outlines the general methodology for the isolation and characterization of diterpenoids from Euphorbia ebracteolata as described in the literature.

1. Isolation of Diterpenoids:

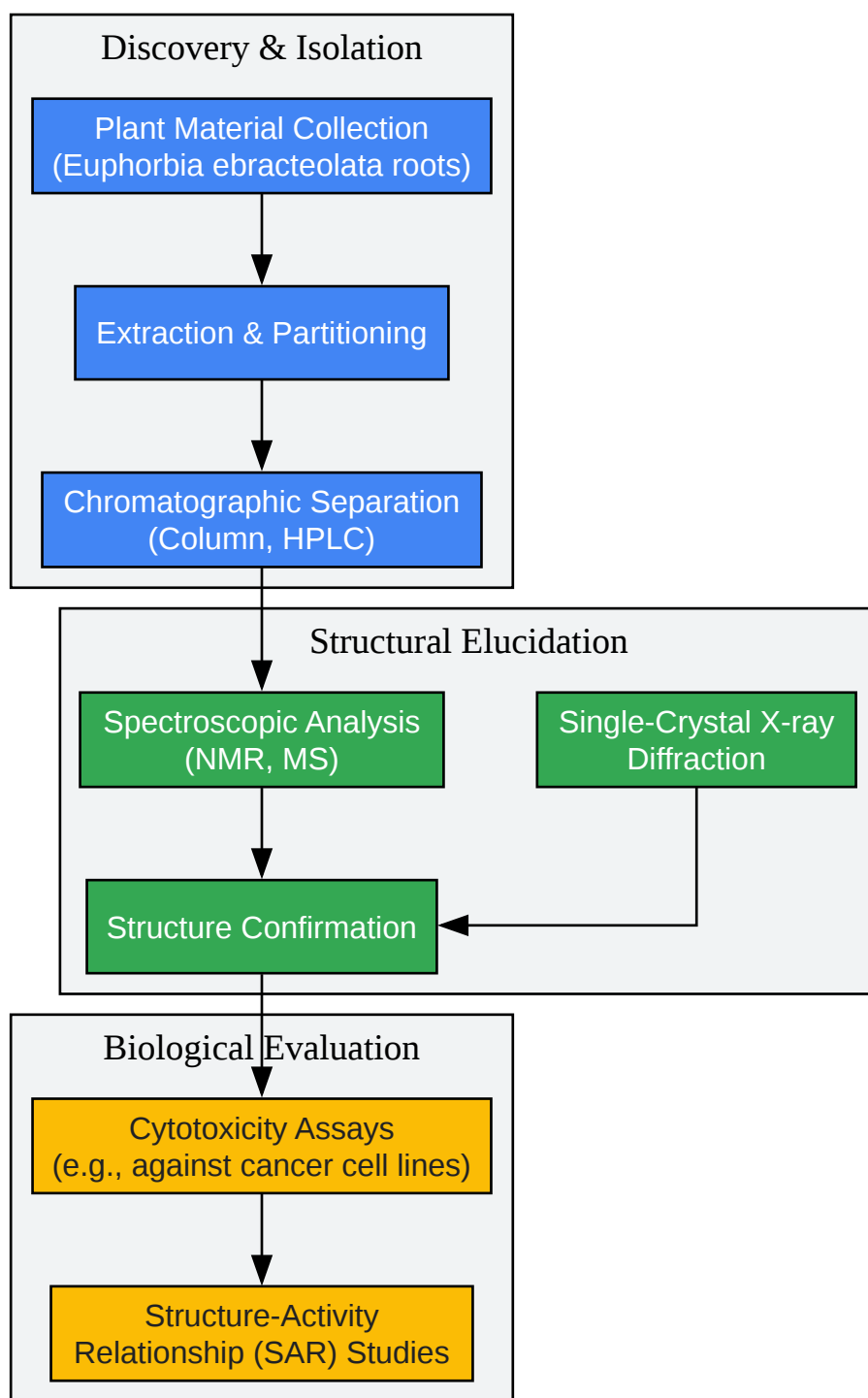
- The roots of *Euphorbia ebracteolata* are collected, dried, and powdered.
- The powdered plant material is extracted with a suitable solvent, such as ethanol or methanol.
- The resulting crude extract is then partitioned using various solvents of increasing polarity (e.g., petroleum ether, ethyl acetate, n-butanol) to separate compounds based on their solubility.
- The fractions are subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative high-performance liquid chromatography (HPLC) to isolate the individual compounds, including **Yuexiandajisu E**.

2. Structural Elucidation:

- The chemical structures of the isolated compounds are determined using a combination of spectroscopic techniques.
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the exact molecular weight and molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C NMR) and 2D NMR (COSY, HSQC, HMBC) experiments are conducted to establish the connectivity of atoms within the molecule.
- X-ray Crystallography: For crystalline compounds like **Yuexiandajisu E**, single-crystal X-ray diffraction analysis provides unambiguous confirmation of the structure and its absolute stereochemistry.

Mandatory Visualization

The following diagram illustrates the general workflow for the discovery and characterization of natural products like **Yuexiandajisu E**.



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Caption: Workflow for the isolation, characterization, and biological evaluation of **Yuexiandajisu E**.

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